

Application Notes and Protocols for Preclinical Studies of BAY-2925976

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Compound of Interest

Compound Name: BAY-2925976

Cat. No.: B15544760

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the preclinical evaluation of **BAY-2925976**, a novel $\alpha 2C$ -adrenoceptor antagonist developed for the treatment of Obstructive Sleep Apnea (OSA).

Introduction

Obstructive Sleep Apnea is a prevalent sleep disorder characterized by recurrent episodes of upper airway collapse during sleep, leading to intermittent hypoxia, sleep fragmentation, and an increased risk of cardiovascular and metabolic comorbidities.[1] **BAY-2925976** is an orally bioavailable, central nervous system (CNS) penetrant $\alpha 2C$ -adrenoceptor antagonist designed to address the underlying neuromuscular impairment in OSA.[2] By blocking the $\alpha 2C$ -adrenoceptor, **BAY-2925976** enhances noradrenergic signaling to the upper airway muscles, thereby increasing their tone and preventing collapse during sleep.

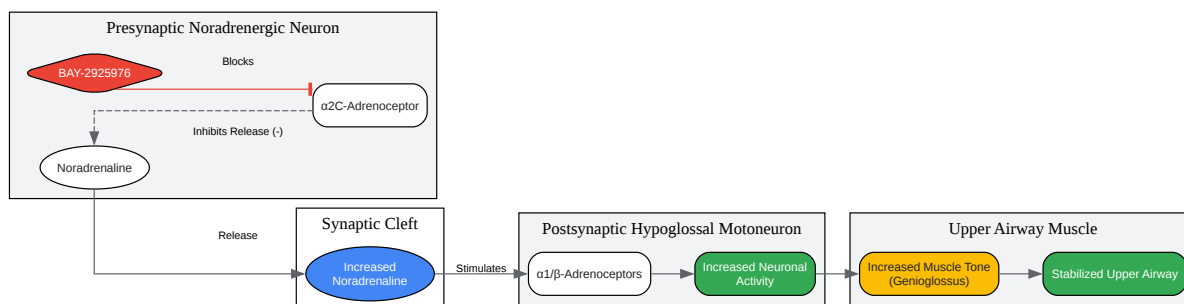
Mechanism of Action

The $\alpha 2$ -adrenoceptors are G-protein coupled receptors that mediate diverse physiological effects in the cardiovascular and central nervous systems.[3] Within the CNS, the $\alpha 2A$ and $\alpha 2C$

subtypes are key presynaptic autoreceptors that provide negative feedback on noradrenaline release.[3] The α_2C -adrenoceptor is particularly important in regulating noradrenaline release at low to moderate firing rates, characteristic of the transition to sleep.[3]

In individuals with OSA, a decrease in noradrenergic drive to the hypoglossal nerve during sleep onset is thought to reduce the activity of the genioglossus muscle, a primary upper airway dilator muscle.[3] This reduction in muscle tone contributes to the collapse of the upper airway.

BAY-2925976 acts as a competitive antagonist at the α_2C -adrenoceptor. By blocking this receptor, it prevents the presynaptic feedback inhibition of noradrenaline release. This leads to an increase in synaptic noradrenaline levels, which then stimulates postsynaptic α_1 - and β -adrenoceptors on hypoglossal motoneurons. The resulting increase in neuronal activity enhances the tone of the genioglossus and other upper airway dilator muscles, stabilizing the airway and preventing its collapse during sleep.



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Caption: Mechanism of Action of **BAY-2925976** in Obstructive Sleep Apnea.

Preclinical Data Summary

The following tables summarize the key quantitative preclinical data for **BAY-2925976**.

Table 1: In Vitro Activity

Parameter	Value	Assay System	Reference
IC50	86 nM	Cellular assay for α 2C-adrenoceptor antagonism	[1]
Kd	24 nM	Binding assay for α 2C-adrenoceptor	[1]
Caco-2 Permeability Ratio (B-A/A-B)	1:1	Caco-2 cell monolayer	[1]

Table 2: In Vivo Pharmacokinetics

Species	Bioavailability	Clearance	Route of Administration	Reference
Rat	~70%	1.1 - 1.6 L/h/kg	Oral	[1]
Dog	~70%	1.1 - 1.6 L/h/kg	Oral	[1]
Minipig	~70%	1.1 - 1.6 L/h/kg	Oral	[1]

Table 3: In Vivo Efficacy

Animal Model	Effect	Duration of Action	Route of Administration	Reference
OSA Pig Model	Dose-dependent reversal of upper airway collapse	> 390 minutes	Intraduodenal	[1]

Experimental Protocols

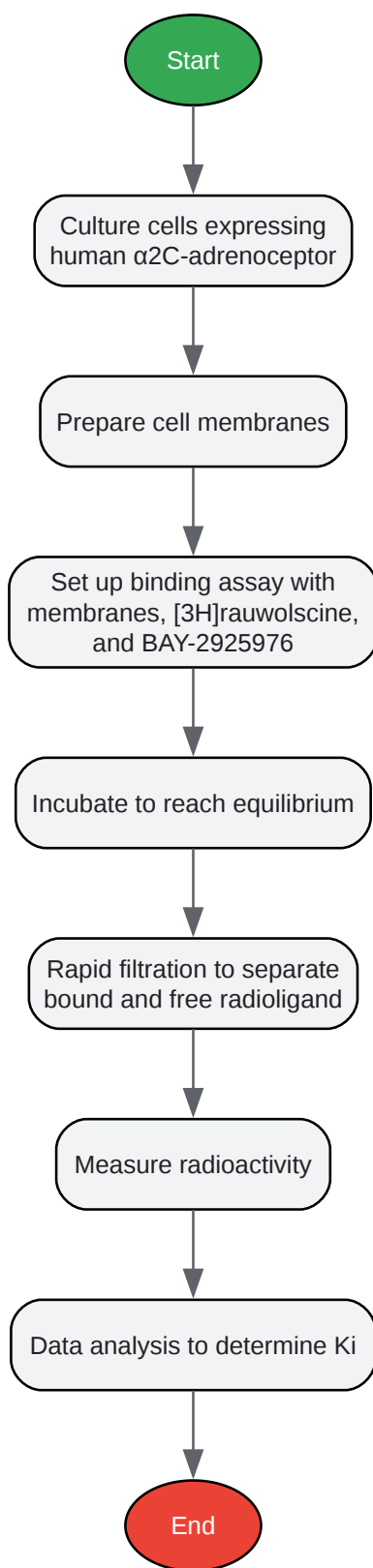
In Vitro Target Engagement and Cellular Activity

Objective: To determine the binding affinity (K_d) of **BAY-2925976** for the human α_2C -adrenoceptor.

Methodology:

- Membrane Preparation:
 - Culture Chinese Hamster Ovary (CHO) or Human Embryonic Kidney (HEK293) cells stably expressing the human α_2C -adrenoceptor.
 - Harvest cells and homogenize in ice-cold buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4).
 - Centrifuge the homogenate at low speed to remove nuclei and debris.
 - Centrifuge the supernatant at high speed to pellet the membranes.
 - Resuspend the membrane pellet in assay buffer and determine protein concentration using a BCA or Bradford assay.
- Binding Assay:
 - In a 96-well plate, add membrane preparation, the radioligand (e.g., [³H]rauwolscine), and varying concentrations of **BAY-2925976**.
 - For non-specific binding, add a high concentration of a known α_2 -adrenoceptor antagonist (e.g., yohimbine).
 - Incubate at room temperature for a specified time (e.g., 60-90 minutes) to reach equilibrium.
 - Terminate the binding reaction by rapid filtration through glass fiber filters using a cell harvester.
 - Wash the filters with ice-cold wash buffer to remove unbound radioligand.

- Measure the radioactivity retained on the filters using a liquid scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding against the logarithm of the concentration of **BAY-2925976**.
 - Determine the K_i value using the Cheng-Prusoff equation.



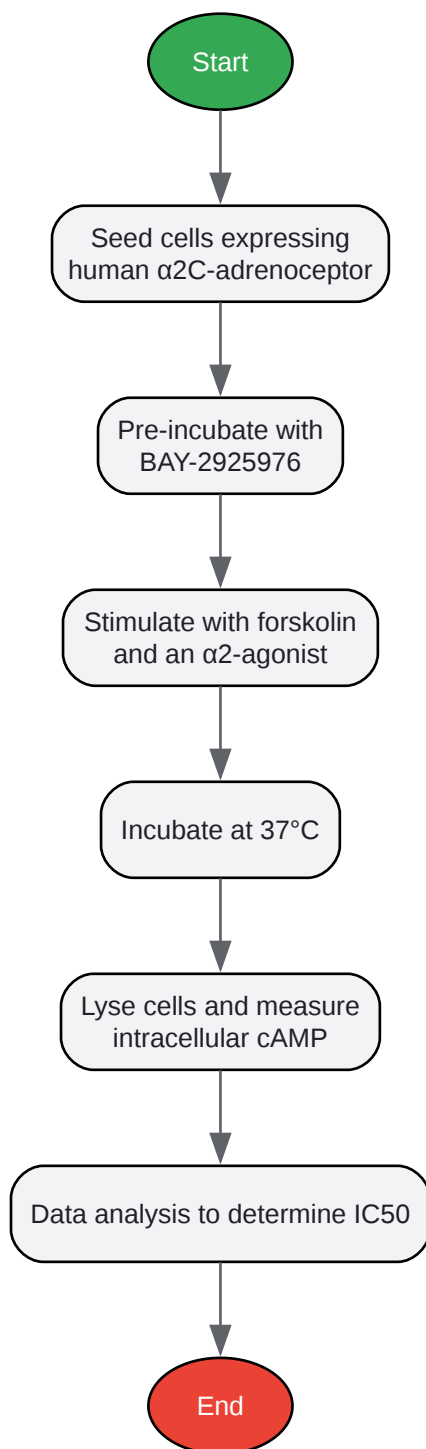
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Caption: Workflow for α2C-Adrenoceptor Radioligand Binding Assay.

Objective: To determine the functional potency (IC₅₀) of **BAY-2925976** in a cellular context.

Methodology:

- Cell Culture:
 - Use a cell line (e.g., CHO, HEK293) stably expressing the human α_2C -adrenoceptor, which is a Gi-coupled receptor.
- cAMP Assay:
 - Seed cells in a 96-well plate and allow them to adhere.
 - Pre-incubate the cells with varying concentrations of **BAY-2925976**.
 - Stimulate adenylyl cyclase with a fixed concentration of forskolin to induce cAMP production.
 - Simultaneously, add a known α_2 -adrenoceptor agonist (e.g., UK-14,304) to activate the Gi pathway and inhibit cAMP production.
 - Incubate for a specified time (e.g., 30 minutes) at 37°C.
 - Lyse the cells and measure the intracellular cAMP levels using a commercially available kit (e.g., HTRF, AlphaScreen, or ELISA).
- Data Analysis:
 - Plot the cAMP concentration against the logarithm of the concentration of **BAY-2925976**.
 - Normalize the data to the response in the absence of the antagonist.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.



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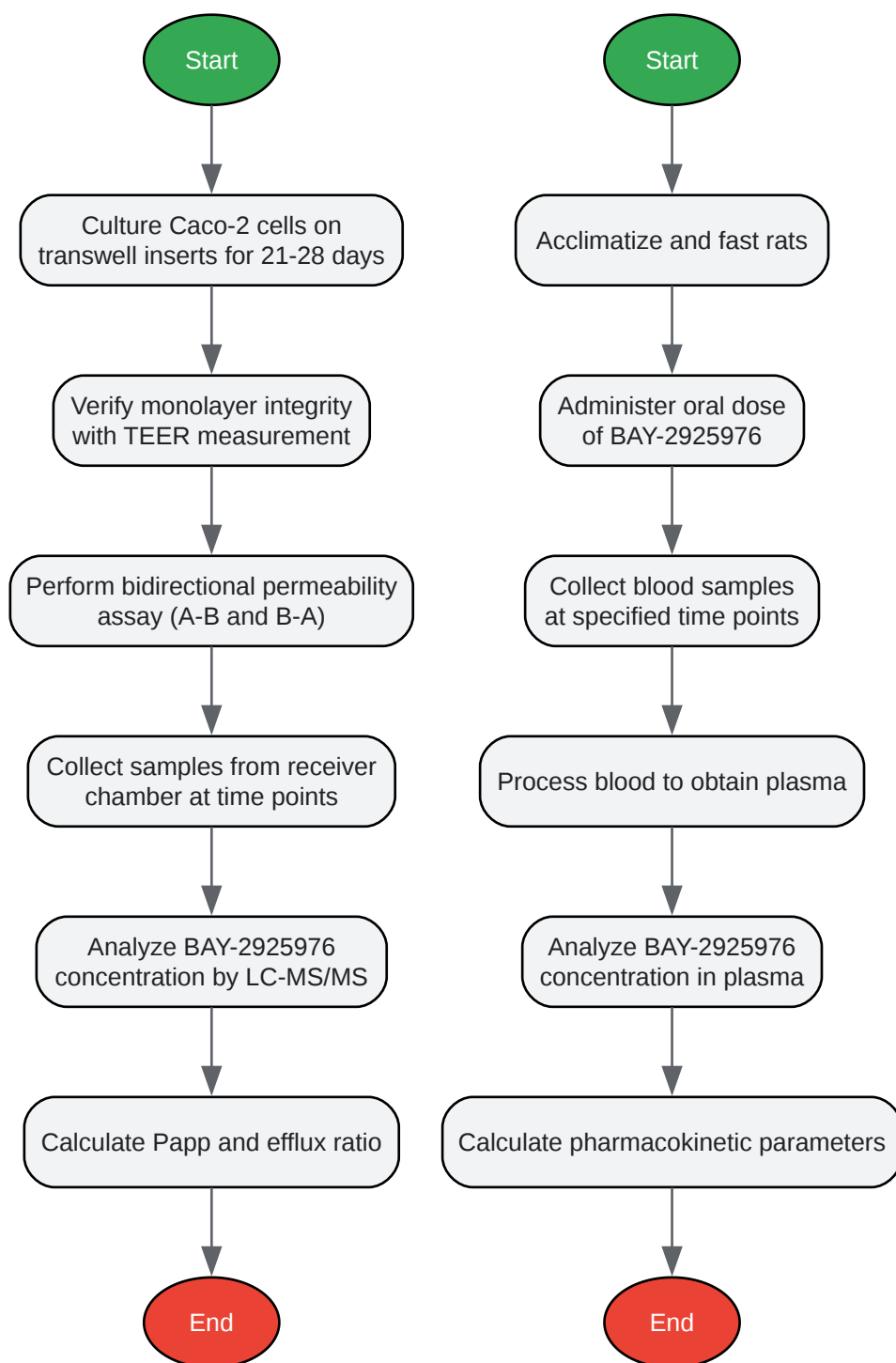
Caption: Workflow for α2C-Adrenoceptor Functional Assay.

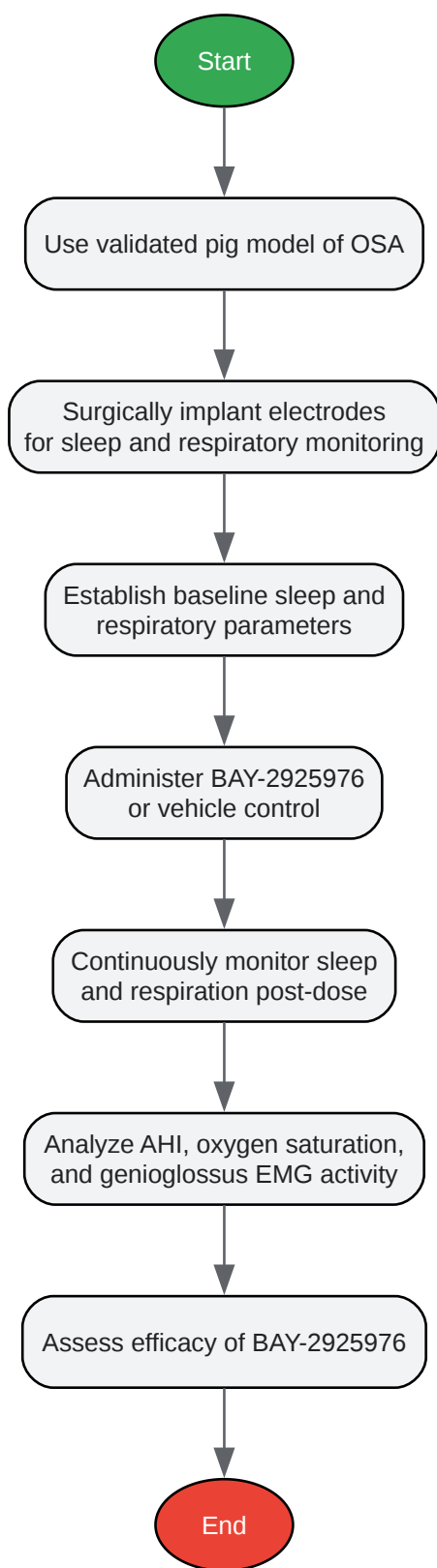
In Vitro ADME

Objective: To assess the intestinal permeability and potential for active efflux of **BAY-2925976**.

Methodology:

- Cell Culture:
 - Culture Caco-2 cells on semi-permeable filter inserts in a transwell plate for 21-28 days to allow for differentiation and formation of a confluent monolayer with tight junctions.
 - Monitor the integrity of the monolayer by measuring the transepithelial electrical resistance (TEER).
- Permeability Assay:
 - Wash the cell monolayers with transport buffer (e.g., Hanks' Balanced Salt Solution with HEPES).
 - Apical to Basolateral (A-B) Permeability: Add **BAY-2925976** to the apical (upper) chamber and fresh transport buffer to the basolateral (lower) chamber.
 - Basolateral to Apical (B-A) Permeability: Add **BAY-2925976** to the basolateral chamber and fresh transport buffer to the apical chamber.
 - Incubate the plates at 37°C with gentle shaking.
 - Collect samples from the receiver chamber at specified time points (e.g., 30, 60, 90, 120 minutes).
 - Analyze the concentration of **BAY-2925976** in the samples using LC-MS/MS.
- Data Analysis:
 - Calculate the apparent permeability coefficient (P_{app}) for both A-B and B-A directions.
 - Calculate the efflux ratio ($P_{app}(B-A) / P_{app}(A-B)$). An efflux ratio greater than 2 suggests active efflux.





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